

# Elucidation of the Chemical Structure of 5-Methoxytracheloside: A Technical Overview

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## Compound of Interest

Compound Name: 5-Methoxytracheloside

Cat. No.: B12379725

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## Introduction

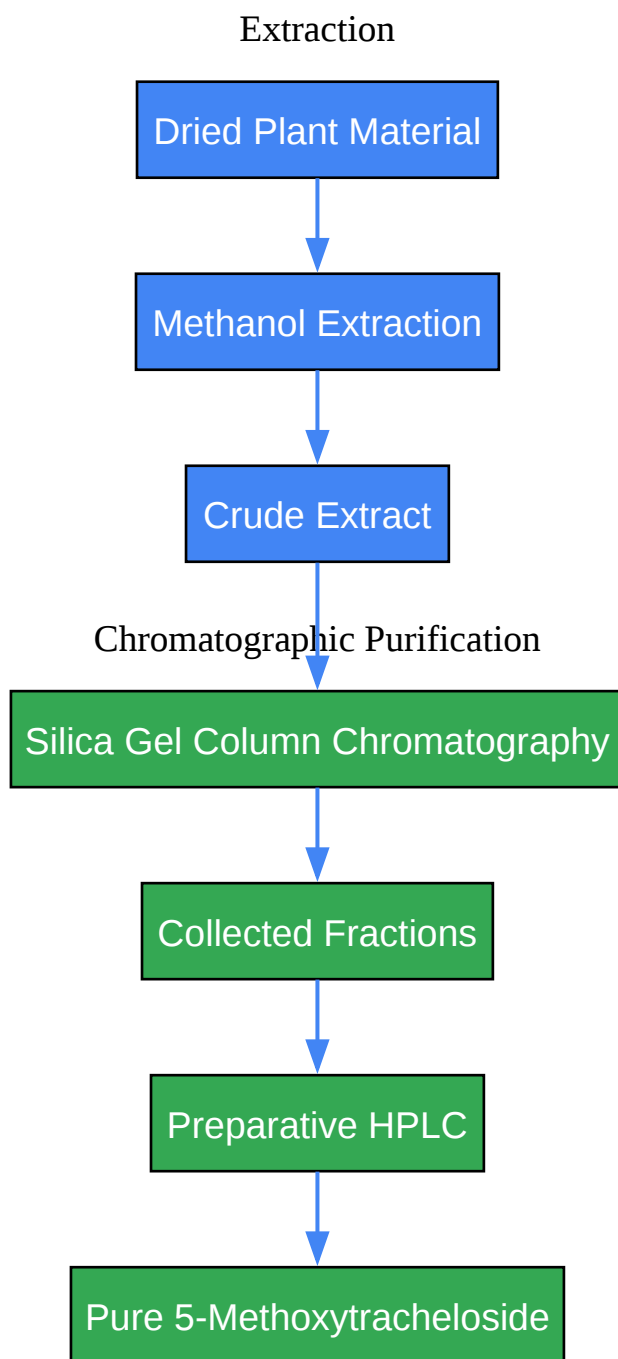
**5-Methoxytracheloside** is a naturally occurring phenylpropanoid glycoside that has garnered interest within the scientific community. The definitive determination of its chemical architecture is paramount for understanding its biosynthetic origins, pharmacological activities, and potential applications in drug development. This technical guide provides a comprehensive overview of the methodologies employed in the structural elucidation of **5-Methoxytracheloside**, with a focus on spectroscopic analysis. All quantitative data are presented in structured tables, and experimental workflows are visualized to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

## Experimental Protocols

The elucidation of **5-Methoxytracheloside**'s structure relies on a synergistic application of chromatographic separation and spectroscopic analysis.

### Isolation and Purification:

A generalized workflow for the isolation of **5-Methoxytracheloside** from a plant matrix is outlined below. The process typically begins with the extraction of dried and powdered plant material using a polar solvent such as methanol or ethanol. The crude extract is then subjected to a series of chromatographic separations to isolate the target compound.



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**Figure 1:** Isolation workflow for **5-Methoxytracheloside**.

Spectroscopic Analysis:

The purified **5-Methoxytracheloside** is then subjected to a battery of spectroscopic techniques to determine its connectivity and stereochemistry.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is employed to determine the exact molecular formula of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of NMR experiments, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, COSY, HSQC, and HMBC, are conducted to establish the carbon-hydrogen framework and the connectivity between different structural fragments.
- **Infrared (IR) Spectroscopy:** IR spectroscopy provides information about the functional groups present in the molecule, such as hydroxyl, methoxy, and aromatic moieties.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** UV-Vis spectroscopy is used to identify the presence of chromophores, such as aromatic rings.

## Data Presentation

While specific experimental data for **5-Methoxytracheloside** is not publicly available in comprehensive databases, this section provides a representative template for the presentation of such data based on the elucidation of similar natural products.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data (Representative)

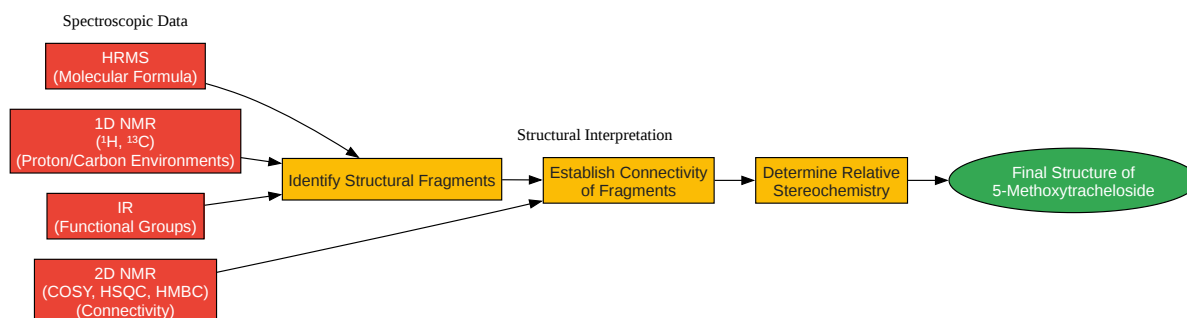
Position	$\delta\text{H}$ (ppm)	Multiplicity	J (Hz)
H-2'	7.05	d	2.0
H-5'	6.90	d	8.2
H-6'	7.02	dd	8.2, 2.0
H-7	4.95	d	7.5
H-8	3.90	m	
OCH <sub>3</sub> -5	3.85	s	
Glc-H-1"	4.80	d	7.8
...	...	...	...

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data (Representative)

Position	$\delta\text{C}$ (ppm)
C-1	135.0
C-2	110.2
C-3	145.8
C-4	148.5
C-5	152.0
C-6	95.6
C-7	75.1
C-8	78.3
C-9	62.5
OCH <sub>3</sub> -5	56.4
C-1'	128.9
C-2'	115.8
C-3'	146.2
C-4'	149.1
C-5'	118.3
C-6'	122.7
Glc-C-1"	103.5
...	...

## Logical Relationships in Structure Elucidation

The process of elucidating the structure of **5-Methoxytracheloside** from spectroscopic data is a logical puzzle. The relationships between different types of spectroscopic data are crucial for piecing together the final structure.



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**Figure 2:** Logical flow of structural elucidation.

## Conclusion

The structural elucidation of **5-Methoxytracheloside** is a systematic process that relies on the careful application and interpretation of modern analytical techniques. By combining data from mass spectrometry and various NMR experiments, the precise arrangement of atoms within the molecule can be determined. This foundational knowledge is essential for any further investigation into the biological properties and potential therapeutic applications of this natural product. The methodologies and data presentation formats outlined in this guide provide a framework for the rigorous scientific investigation of **5-Methoxytracheloside** and other novel natural compounds.

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